

Commercial Suppliers and Technical Guide for 2-(Acetyloxy)-6-methylbenzoic acid

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Compound of Interest

Compound Name: 2-(Acetyloxy)-6-methylbenzoic acid

Cat. No.: B1312102

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-(Acetyloxy)-6-methylbenzoic acid**, also known as 6-methylaspirin. It details commercial suppliers, physicochemical properties, a likely synthesis protocol, and its established mechanism of action through the cyclooxygenase (COX) signaling pathway, which is crucial for its anti-inflammatory effects.

Commercial Availability

2-(Acetyloxy)-6-methylbenzoic acid (CAS No. 31490-86-5) is available from several fine chemical suppliers. Researchers can procure this compound from the following vendors:

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Information
Sigma-Aldrich (Merck)[1]	31490-86-5	C ₁₀ H ₁₀ O ₄	194.19	Available in various quantities.
Apollo Scientific	31490-86-5	C ₁₀ H ₁₀ O ₄	194.18	A supplier of fine chemicals for research.
abcr Gute Chemie	31490-86-5	C ₁₀ H ₁₀ O ₄	194.18	Specializes in specialty chemicals.
Alfa Chemistry[2]	31490-86-5	C ₁₀ H ₁₀ O ₄	194.19	Offers a range of research chemicals.

Physicochemical Data

A summary of the key physicochemical properties of **2-(Acetyloxy)-6-methylbenzoic acid** is provided below, compiled from various chemical databases.

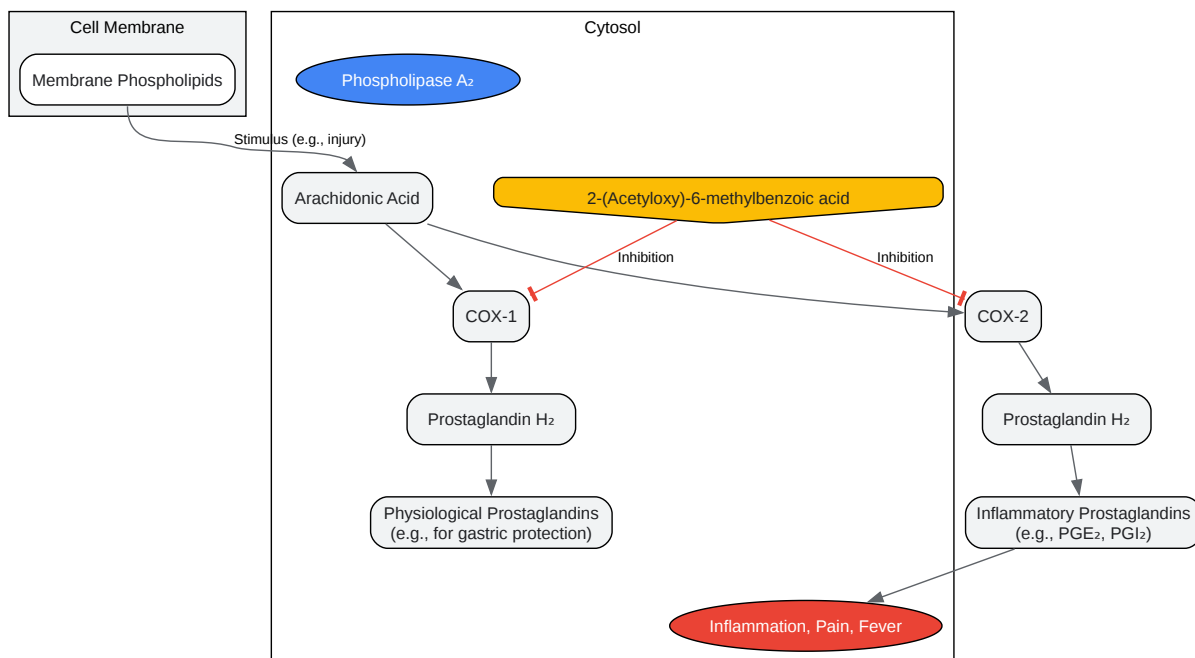
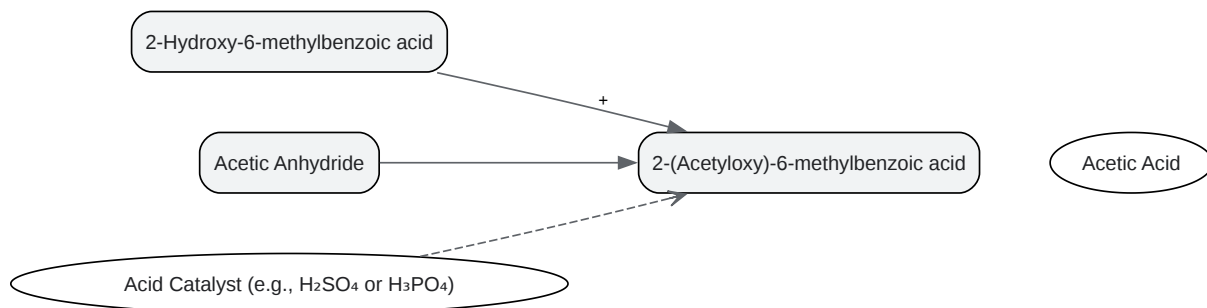
Property	Value	Reference
IUPAC Name	2-(Acetyloxy)-6-methylbenzoic acid	Guidechem
Synonyms	6-Methylaspirin, 2-Acetoxy-6-methylbenzoic acid	Guidechem
CAS Number	31490-86-5	[3]
Molecular Formula	C ₁₀ H ₁₀ O ₄	[3]
Molecular Weight	194.19 g/mol	[3]
Appearance	White to off-white solid	Inferred
Melting Point	127-129 °C	Fronczek et al. (1982)

Experimental Protocols

Synthesis of 2-(Acetyloxy)-6-methylbenzoic acid

While a specific, detailed protocol for the synthesis of **2-(Acetyloxy)-6-methylbenzoic acid** is not extensively published, a standard method involves the acetylation of the corresponding salicylic acid derivative, 2-hydroxy-6-methylbenzoic acid (6-methylsalicylic acid). This procedure is analogous to the industrial synthesis of acetylsalicylic acid (aspirin).

Reaction:



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References

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